

Application Notes and Protocols for SKA-111 in T-Cell Research

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For Researchers, Scientists, and Drug Development Professionals

Introduction

SKA-111 is a potent and selective positive gating modulator of the intermediate-conductance calcium-activated potassium channel KCa3.1.[1][2][3][4] This channel is a key regulator of membrane potential in T-lymphocytes and plays a critical role in T-cell activation, proliferation, and cytokine production.[5][6][7][8] Upon T-cell receptor (TCR) engagement, an influx of calcium (Ca2+) occurs, which in turn activates KCa3.1 channels. The subsequent efflux of potassium (K+) ions hyperpolarizes the cell membrane, maintaining the electrochemical gradient necessary for sustained Ca2+ influx and downstream signaling events that lead to T-cell effector functions.[5][6][8]

These application notes provide detailed protocols for utilizing **SKA-111** as a tool to investigate T-cell function. The methodologies outlined below are synthesized from established T-cell immunology protocols and the known properties of **SKA-111**.

Data Presentation: Quantitative Properties of SKA-111

The following table summarizes the key quantitative parameters of **SKA-111**, facilitating its effective use in experimental design.

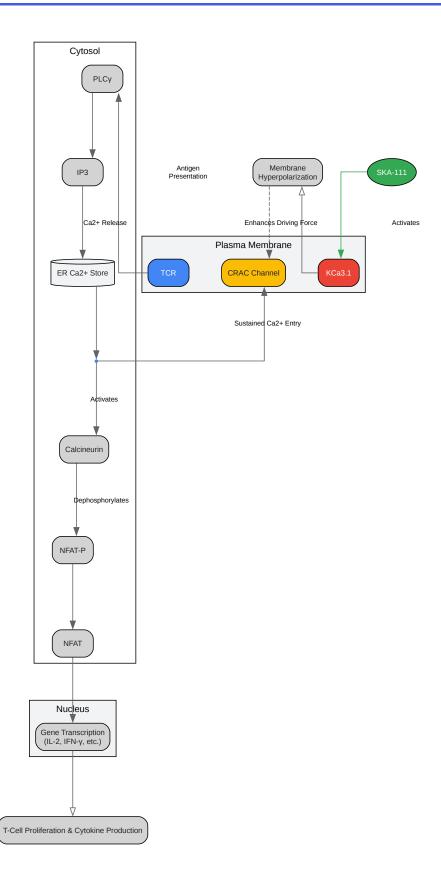


Parameter	Value	Species/Cell Type	Reference
EC50 for KCa3.1 Activation	111 ± 27 nM	Human KCa3.1 expressed in HEK293 cells	[1][3][4]
Selectivity	~123-fold selective for KCa3.1 over KCa2.3	Human KCa channels expressed in HEK293 cells	[1][3][4]
Mechanism of Action	Positive gating modulator	N/A	[1][3][4]

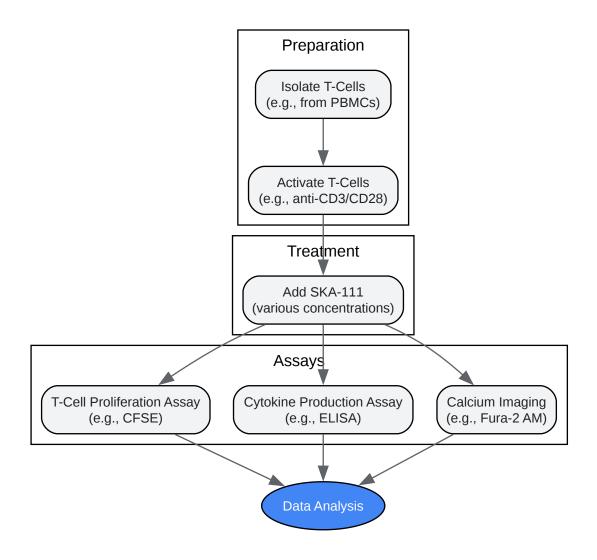
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the signaling pathway of T-cell activation modulated by **SKA-111** and a general experimental workflow for studying its effects.









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